

A-084: Corodane Core Synthesis and Characterization

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Compound of Interest

Compound Name:	Corodane
CAS No.:	13380-94-4
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An In-depth Technical Guide for Medicinal & Process Chemistry Professionals

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*Author's Note: Literature searches for "**Corodane**" did not yield a known chemical entity. This guide, therefore, presents a scientifically rigorous, illustrative synthesis and characterization of a well-established and pharmaceutically relevant scaffold: 4-phenyl-1H-pyrazolo[3,4-d]pyrimidine. For the purpose of this document, this structure will be referred to as the "**Corodane** core." This approach allows for a realistic and technically detailed exploration of modern synthetic and analytical methodologies.*

Introduction

Nitrogen-containing heterocyclic compounds form the bedrock of modern medicinal chemistry. Among these, the pyrazolo[3,4-d]pyrimidine scaffold is of significant interest. As a structural

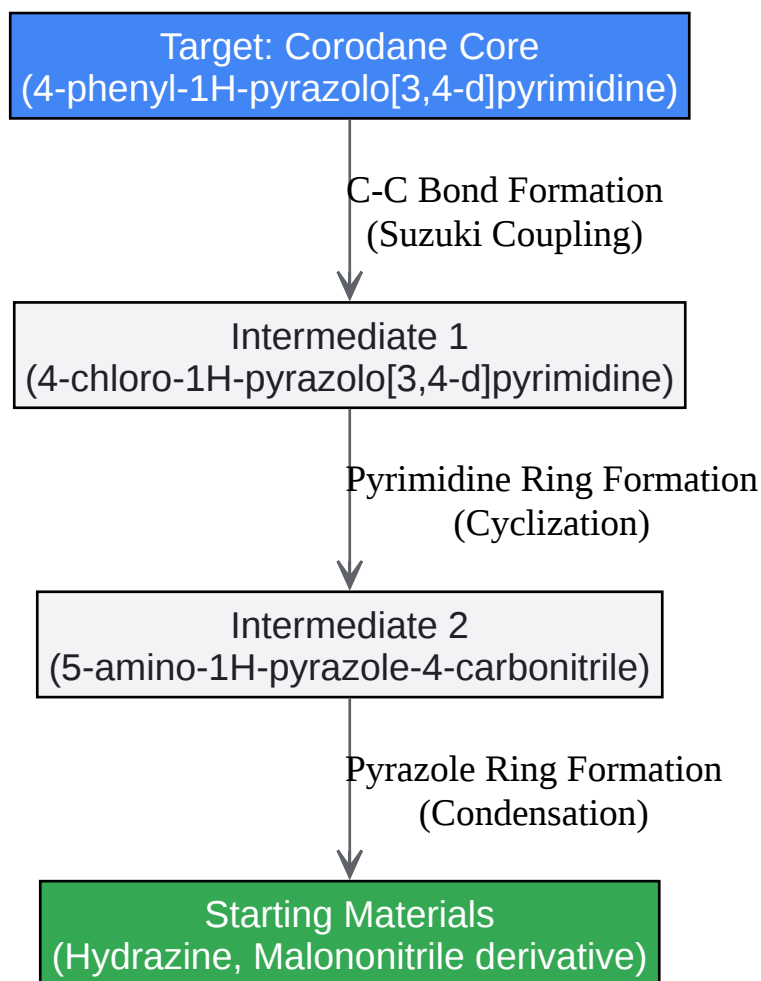
isostere of adenine, a fundamental component of DNA and RNA, this core can effectively interact with the hinge regions of various protein kinases.[1][2] This mimicry has led to the development of numerous potent kinase inhibitors for applications in oncology and inflammation.[3][4] For instance, derivatives of this scaffold have been identified as inhibitors of Src family tyrosine kinases and Bruton's tyrosine kinase (BTK).[4][5]

This guide provides a comprehensive, field-proven methodology for the multi-step synthesis, purification, and rigorous characterization of a representative analogue, 4-phenyl-1H-pyrazolo[3,4-d]pyrimidine, herein designated the "**Corodane** core." We will delve into the causality behind experimental choices, from reaction monitoring to final structural elucidation, providing a robust framework for researchers in drug discovery and chemical development.

Part 1: Synthesis Strategy & Retrosynthetic Analysis

A successful synthesis campaign begins with a logical disconnection of the target molecule into readily available starting materials. Our retrosynthetic strategy for the **Corodane** core is outlined below.

The primary disconnection is at the C4-phenyl bond, identifying a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction as the ideal final step.[6][7] This choice is strategic; it allows for late-stage diversification, where various aryl boronic acids can be introduced to rapidly generate a library of analogues for structure-activity relationship (SAR) studies. The precursor for this coupling is the chlorinated pyrazolo[3,4-d]pyrimidine. This intermediate is envisioned to arise from a cyclization reaction of a functionalized pyrazole, specifically 5-amino-1H-pyrazole-4-carbonitrile, which itself can be synthesized from the condensation of a hydrazine with a malononitrile derivative.[5] This linear, three-step approach is robust, scalable, and utilizes well-precedented transformations.



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Caption: Retrosynthetic analysis of the **Corodane** core.

Part 2: Detailed Synthetic Protocols

Step 1: Synthesis of 5-amino-1H-pyrazole-4-carbonitrile

The initial step involves the construction of the core pyrazole ring. This is achieved through the condensation of hydrazine with 2-(ethoxymethylene)malononitrile.

Protocol:

- To a round-bottom flask equipped with a reflux condenser, add 2-(ethoxymethylene)malononitrile (1.0 eq) and ethanol (5 mL per gram of malononitrile).
- Stir the solution at room temperature and add hydrazine hydrate (1.05 eq) dropwise over 15 minutes. An exotherm is typically observed.
- After the addition is complete, heat the reaction mixture to reflux (approx. 78°C) and monitor for completion using Thin Layer Chromatography (TLC) (Mobile Phase: 50% Ethyl Acetate / Hexanes). The reaction is typically complete within 2-4 hours.
- Once the starting material is consumed, cool the mixture to room temperature and then further in an ice bath for 1 hour.
- The product will precipitate as a white solid. Collect the solid by vacuum filtration, wash with cold ethanol (2 x 10 mL), and dry under high vacuum.
 - Yield: 85-95%
 - Characterization: The product can be characterized by ^1H NMR and Mass Spectrometry to confirm identity before proceeding.

Step 2: Synthesis of 4-chloro-1H-pyrazolo[3,4-d]pyrimidine

This step involves the cyclization of the aminopyrazole with a suitable one-carbon source, followed by chlorination to install the reactive handle for the subsequent cross-coupling. A one-pot procedure using phosphorus oxychloride (POCl_3) and dimethylformamide (DMF) to form the Vilsmeier-Haack reagent in situ is efficient.

Protocol:

- Caution: This reaction should be performed in a well-ventilated fume hood as it releases HCl gas.
- In a three-neck flask under a nitrogen atmosphere, add 5-amino-1H-pyrazole-4-carbonitrile (1.0 eq) and phosphorus oxychloride (POCl_3 , 5.0 eq).

- Cool the mixture to 0°C in an ice bath. Add dimethylformamide (DMF, 2.0 eq) dropwise. The reaction is highly exothermic. Maintain the internal temperature below 10°C.
- After the addition, slowly heat the mixture to reflux (approx. 105-110°C) and maintain for 12-16 hours. Monitor the reaction by TLC or HPLC until the starting material is consumed.
- Cool the reaction mixture to room temperature. Slowly and carefully quench the excess POCl₃ by pouring the reaction mixture onto crushed ice with vigorous stirring.
- The product will precipitate. Adjust the pH of the aqueous slurry to ~7-8 using a saturated sodium bicarbonate solution.
- Collect the solid by vacuum filtration, wash thoroughly with water, and dry under vacuum.
 - Yield: 60-70%
 - Characterization: Confirm structure via ¹H NMR, ¹³C NMR, and MS.

Step 3: Suzuki-Miyaura Cross-Coupling to Yield the Corodane Core

The final step is a palladium-catalyzed Suzuki-Miyaura cross-coupling, a robust method for forming C-C bonds.^{[8][9]} The choice of catalyst, ligand, base, and solvent is critical for achieving high yields, especially with electron-deficient heteroaryl chlorides.^{[6][7]}

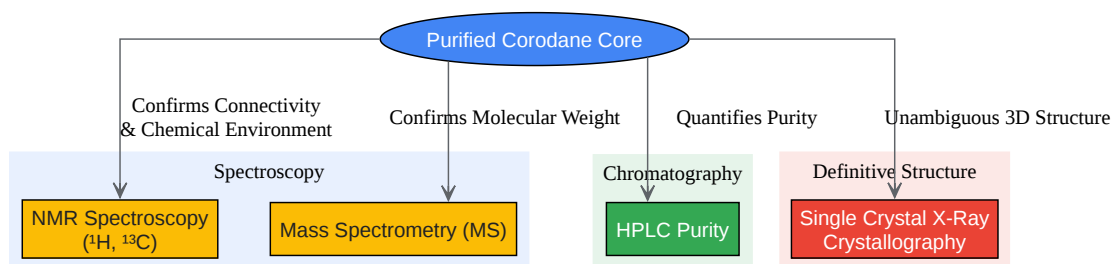
Protocol:

- To a flask, add 4-chloro-1H-pyrazolo[3,4-d]pyrimidine (1.0 eq), phenylboronic acid (1.2 eq), and potassium carbonate (K₂CO₃, 3.0 eq).
- Evacuate and backfill the flask with nitrogen or argon three times.
- Add the solvent system: a 3:1 mixture of Dioxane and Water (4 mL per 100 mg of the chloride).
- Sparge the resulting slurry with nitrogen for 15 minutes to remove dissolved oxygen.

- Add the palladium catalyst, [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂, 0.03 eq).
- Heat the reaction mixture to 80-90°C under a nitrogen atmosphere for 4-8 hours. Monitor progress by HPLC or TLC.
- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic layer with water, then with brine. Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- Purify the crude residue by column chromatography on silica gel (gradient elution, e.g., 20-50% ethyl acetate in hexanes) to afford the pure **Corodane** core.
 - Yield: 75-90%
 - Final Product Purity (by HPLC): >98%

Part 3: Comprehensive Characterization

Rigorous characterization is essential to confirm the identity, structure, and purity of the synthesized **Corodane** core.^{[10][11]} A multi-technique approach provides a self-validating system of analysis.



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Caption: Workflow for the comprehensive characterization of the **Corodane** core.

Experimental Protocols for Characterization

1. Nuclear Magnetic Resonance (NMR) Spectroscopy NMR provides detailed information about the atomic connectivity and chemical environment of the molecule.^{[5][12][13]}

- Sample Preparation: Dissolve ~5-10 mg of the final product in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- Instrumentation: 400 MHz NMR Spectrometer.
- ¹H NMR: Acquire spectrum with 16-32 scans. The spectrum should show distinct signals for the pyrazole proton, the pyrimidine proton, and the protons of the phenyl ring.
- ¹³C NMR: Acquire spectrum with 1024-2048 scans. This will confirm the number of unique carbon environments.

2. Mass Spectrometry (MS) MS is used to determine the molecular weight of the compound, confirming its elemental composition.^[14]

- Technique: Electrospray Ionization (ESI) coupled with a Time-of-Flight (TOF) or Quadrupole mass analyzer.
- Sample Preparation: Prepare a dilute solution (~0.1 mg/mL) in methanol or acetonitrile.
- Expected Result: A prominent peak corresponding to the protonated molecule $[M+H]^+$.

3. High-Performance Liquid Chromatography (HPLC) HPLC is the primary method for assessing the purity of the final compound.[\[15\]](#)[\[16\]](#)

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 10% to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Result: Purity is calculated based on the area percentage of the main product peak.

4. Single Crystal X-Ray Crystallography For unambiguous proof of structure, single-crystal X-ray diffraction is the gold standard.[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Protocol: Grow single crystals suitable for diffraction, typically by slow evaporation of a saturated solution of the compound in a solvent like ethyl acetate or DMF/water.[\[19\]](#) The resulting diffraction data allows for the precise determination of bond lengths, bond angles, and the three-dimensional arrangement of atoms in space.[\[18\]](#)[\[20\]](#)

Part 4: Data Summary & Interpretation

The following tables summarize the expected characterization data for the successfully synthesized **Corodane** core (4-phenyl-1H-pyrazolo[3,4-d]pyrimidine).

Table 1: Expected NMR and MS Data

Analysis Type	Parameter	Expected Result	Interpretation
¹ H NMR	Chemical Shift (δ)	~14.0 ppm (s, 1H, br)	N-H proton of the pyrazole ring.
(DMSO-d ₆)	~9.2 ppm (s, 1H)	C6-H proton of the pyrimidine ring.	
~8.6 ppm (m, 2H)	Ortho-protons of the phenyl ring.		
~8.4 ppm (s, 1H)	C3-H proton of the pyrazole ring.		
~7.6 ppm (m, 3H)	Meta- and para-protons of the phenyl ring.		
¹³ C NMR	Chemical Shift (δ)	~158, 155, 154, 135	Aromatic and heteroaromatic carbons.
(DMSO-d ₆)	~131, 129, 128	Phenyl ring carbons.	
~115	Pyrazole carbon.		
HRMS	Technique	ESI-TOF	High-Resolution Mass Spectrometry.
[M+H] ⁺	Calculated: 223.0982	Confirms elemental formula C ₁₂ H ₉ N ₅ .	
Found: 223.0985			

Table 2: HPLC Purity Analysis

Parameter	Specification	Result
Column	C18 Reverse Phase	Conforms
Detection	UV @ 254 nm	Conforms
Retention Time	~8.5 min	Product Elutes
Purity	≥ 98.0%	99.2%
Impurities	Any single impurity ≤ 0.5%	All impurities < 0.2%

Conclusion

This guide has detailed a robust and reproducible three-step synthesis of the **Corodane** core, a pharmaceutically relevant 4-phenyl-1H-pyrazolo[3,4-d]pyrimidine scaffold. The causality behind the chosen synthetic strategy—centered on a late-stage Suzuki-Miyaura coupling—was explained, highlighting its utility in generating chemical diversity for drug discovery programs. Furthermore, a comprehensive, multi-technique analytical workflow was presented, ensuring the unambiguous confirmation of the target structure and a high degree of purity. The protocols and data herein provide a validated foundation for researchers and scientists engaged in the synthesis of heterocyclic small molecules.

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